

A Comprehensive Technical Guide to the Solubility of Ethyl Anthranilate in Organic Solvents

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Compound of Interest

Compound Name: Ethyl anthranilate

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Introduction

Ethyl anthranilate (ethyl 2-aminobenzoate) is an aromatic ester widely utilized in the flavor, fragrance, and pharmaceutical industries for its characteristic grape-like aroma and versatile chemical properties.[1] A thorough understanding of its solubility in various organic solvents is paramount for its effective use in synthesis, purification, formulation, and quality control. This technical guide provides a detailed overview of the solubility of **ethyl anthranilate**, outlines experimental protocols for its determination, and presents logical workflows to aid in experimental design. While extensive quantitative solubility data across a broad spectrum of organic solvents is not readily available in published literature, this guide consolidates the existing qualitative information and provides a framework for its experimental determination.

Physicochemical Properties of Ethyl Anthranilate

Property	Value	Reference
CAS Number	87-25-2	[2]
Molecular Formula	C ₉ H ₁₁ NO ₂	[2]
Molecular Weight	165.19 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Melting Point	13-15 °C	[2]
Boiling Point	129-130 °C at 9 mmHg	[2]
Density	1.117 g/mL at 25 °C	[2]

Solubility of Ethyl Anthranilate in Organic Solvents

Ethyl anthranilate is generally characterized as being soluble in many common organic solvents while exhibiting poor solubility in water.[2][4] The following table summarizes the available solubility information. It is important to note the general lack of specific quantitative solubility data in the public domain, highlighting the need for experimental determination for specific applications.

Solvent	Solvent Class	Solubility	Temperature (°C)	Reference
Water	Protic	413.6 mg/L	25	[5][6]
Ethanol	Protic, Alcohol	Soluble	Not Specified	[4][7]
Methanol	Protic, Alcohol	Soluble	Not Specified	-
Propylene Glycol	Protic, Alcohol	Soluble	Not Specified	[6]
Diethyl Ether	Aprotic, Ether	Soluble	Not Specified	[4]
Fixed Oils	-	Soluble	Not Specified	[6]
Acetone	Aprotic, Ketone	Soluble	Not Specified	-
Toluene	Aprotic, Aromatic	Soluble	Not Specified	-
Hexane	Aprotic, Alkane	Likely Sparingly Soluble	Not Specified	-

Note: "Soluble" indicates a qualitative description found in the literature. For applications requiring precise concentrations, experimental determination of solubility is strongly recommended.

Experimental Protocols for Solubility Determination

For researchers and professionals requiring precise solubility data, the following experimental protocols provide robust methods for the determination of **ethyl anthranilate** solubility in organic solvents.

Isothermal Saturation (Gravimetric Method)

This method is a reliable technique for determining the thermodynamic solubility of a compound in a given solvent.

Materials and Apparatus:

- **Ethyl anthranilate** (high purity)

- Organic solvent of interest (analytical grade)
- Analytical balance (± 0.0001 g)
- Constant temperature bath or incubator
- Vials with tight-fitting caps
- Magnetic stirrer and stir bars
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum oven
- Desiccator

Procedure:

- **Sample Preparation:** Add an excess amount of **ethyl anthranilate** to a vial containing a known volume of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Tightly cap the vial and place it in a constant temperature bath set to the desired temperature. Stir the mixture vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The optimal equilibration time should be determined experimentally.
- **Phase Separation:** Once equilibrium is achieved, cease stirring and allow the undissolved solid to settle for several hours at the constant temperature.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a syringe. Immediately pass the solution through a syringe filter (pre-equilibrated at the experimental temperature) into a pre-weighed, clean, and dry evaporation dish. This step is critical to remove any undissolved microcrystals.

- Solvent Evaporation: Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **ethyl anthranilate**. A vacuum oven is recommended for complete solvent removal at a lower temperature.
- Drying and Weighing: Once the solvent is completely evaporated, transfer the dish to a desiccator to cool to room temperature. Weigh the dish on an analytical balance. Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation:
 - Mass of dissolved **ethyl anthranilate** = (Mass of dish + residue) - (Mass of empty dish)
 - Volume of solvent = Volume of filtrate collected
 - Solubility (g/100 mL) = (Mass of dissolved **ethyl anthranilate** / Volume of solvent) * 100

UV-Vis Spectrophotometric Method

This method is suitable for aromatic compounds like **ethyl anthranilate** that exhibit significant UV absorbance. It is often faster than the gravimetric method but requires the development of a calibration curve.

Materials and Apparatus:

- **Ethyl anthranilate** (high purity)
- Organic solvent of interest (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance (± 0.0001 g)
- Constant temperature bath or incubator
- Vials with tight-fitting caps

- Magnetic stirrer and stir bars
- Syringe filters

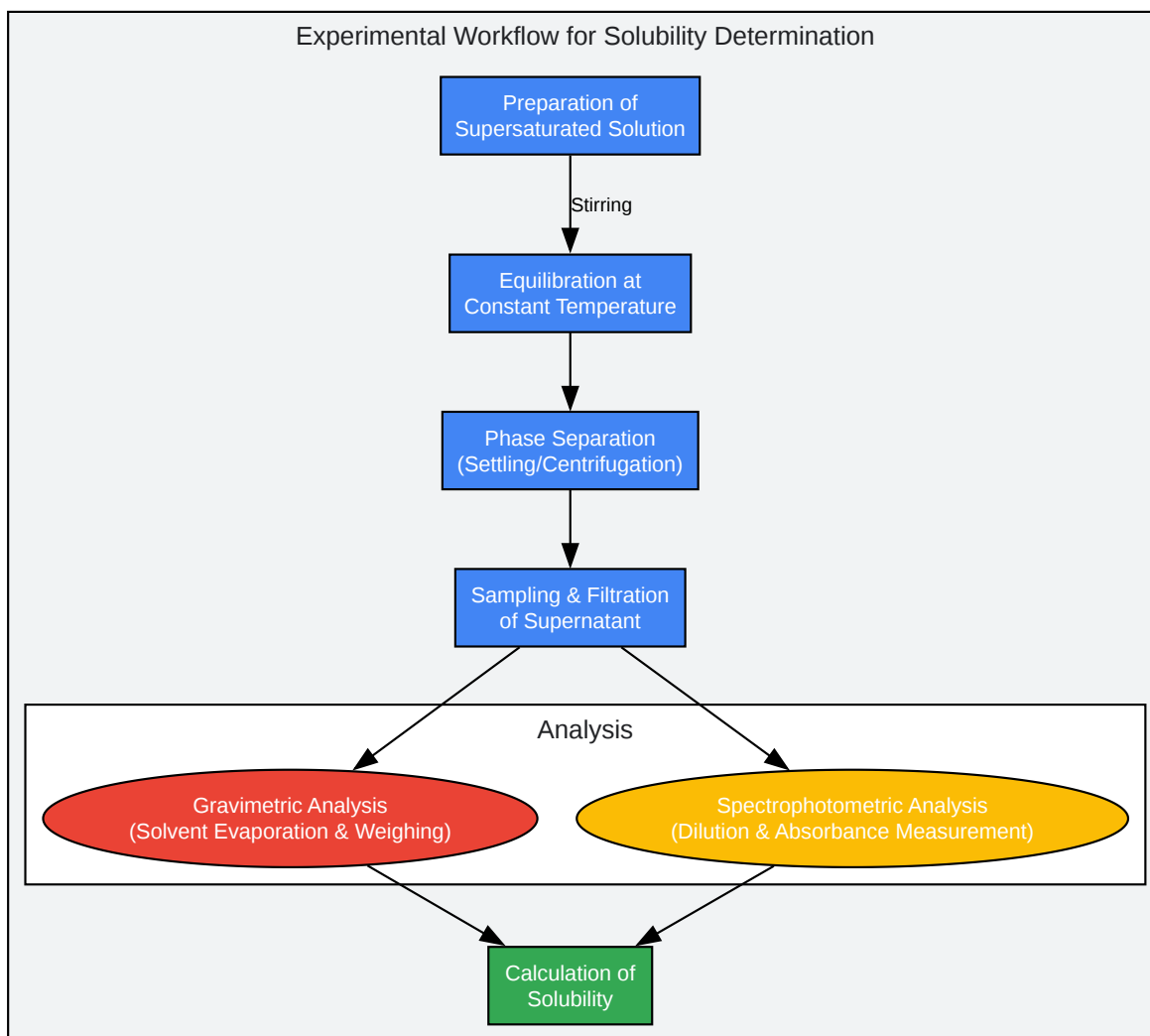
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Accurately weigh a small amount of **ethyl anthranilate** and dissolve it in the chosen solvent in a volumetric flask to prepare a stock solution of known concentration.
 - Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **ethyl anthranilate** in the specific solvent.
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear and pass through the origin (or close to it). Determine the linear regression equation ($y = mx + c$).
- Sample Preparation and Equilibration: Follow steps 1 and 2 from the Isothermal Saturation (Gravimetric Method) to prepare a saturated solution of **ethyl anthranilate** at the desired temperature.
- Phase Separation and Dilution:
 - After equilibration and settling, carefully withdraw a small, known volume of the supernatant.
 - Dilute the supernatant with a known volume of the solvent to bring the concentration within the linear range of the calibration curve. The dilution factor must be recorded accurately.
- Absorbance Measurement: Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation:

- Use the linear regression equation from the calibration curve to calculate the concentration of the diluted solution.
- $\text{Solubility} = (\text{Concentration of diluted solution}) * (\text{Dilution factor})$

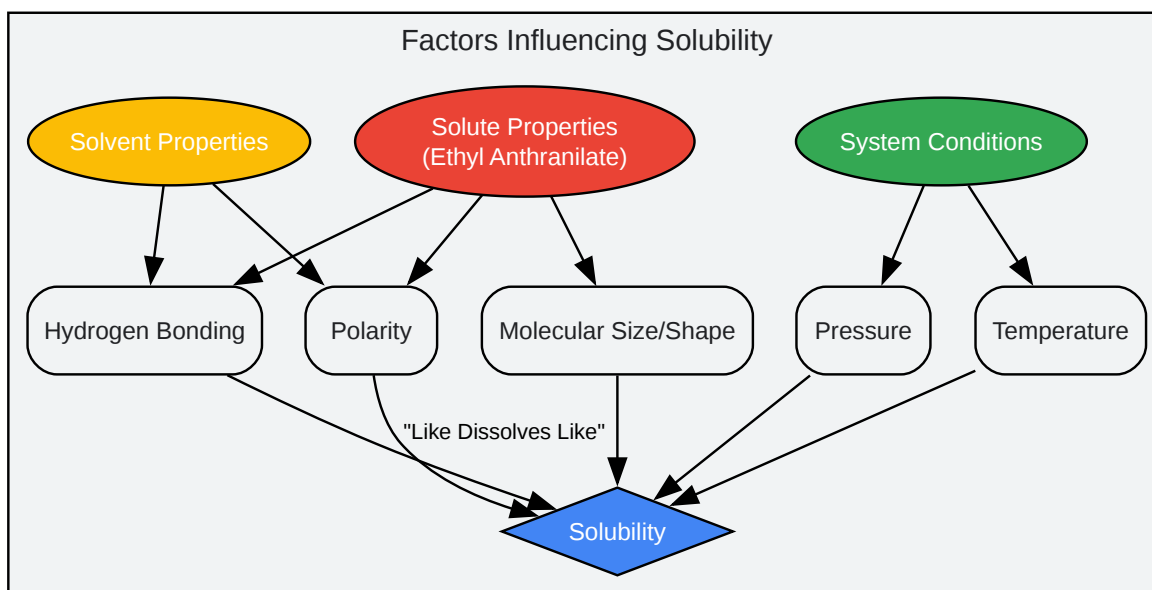
Mandatory Visualizations

The following diagrams illustrate key workflows and concepts related to the solubility of **ethyl anthranilate**.



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Caption: Workflow for the experimental determination of solubility.



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